

A Comparative Analysis of Omeprazole's Efficacy on Gastric Acid Secretion Across Species

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Compound of Interest

Compound Name: *Prilosec*

Cat. No.: *B000731*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Omeprazole's Performance with Supporting Experimental Data.

Omeprazole, a proton pump inhibitor, is a cornerstone in the management of acid-related gastrointestinal disorders. Its efficacy in suppressing gastric acid secretion is well-documented, yet its reproducibility and specific effects can vary significantly across different species. This guide provides a comprehensive comparison of omeprazole's effects on gastric acid secretion in horses, dogs, cats, and rats, supported by quantitative data and detailed experimental protocols to aid researchers in study design and data interpretation.

Quantitative Comparison of Omeprazole's Effects

The following tables summarize the key quantitative data on the effects of omeprazole on gastric acid secretion across various species.

Table 1: Effect of Omeprazole on Gastric pH

Species	Dosage	Mean Gastric pH (Treatment)	Mean Gastric pH (Control/Placebo)	Reference
Cat	1.45-2.20 mg/kg (twice)	7.2 ± 0.4	2.8 ± 1.0	
Dog	0.5-1.0 mg/kg (twice daily for 5 days)	5.4 ± 0.8	2.4 ± 1.0	
Horse	0.5 mg/kg (intravenous)	>3.5 (at 2-3 hours)	1.63 ± 0.06 to 1.97 ± 0.11	
Rat	40 and 400 µmol/kg (orally for 3 months)	Total inhibition	Not specified	

Table 2: Inhibition of Gastric Acid Secretion by Omeprazole

Species	Dosage	Condition	% Inhibition	Time Post-Dose	Reference
Horse	4 mg/kg (oral paste)	Basal	99%	5-8 hours	
Horse	4 mg/kg (oral paste)	Pentagastrin-stimulated	99%	5-8 hours	
Horse	4 mg/kg (oral paste)	Basal	83%	21-24 hours	
Horse	4 mg/kg (oral paste)	Pentagastrin-stimulated	90%	21-24 hours	
Horse	1.0 mg/kg (intramuscular)	Basal	88 ± 3%	24 hours	
Horse	1.0 mg/kg (intramuscular)	Pentagastrin-stimulated	97 ± 1%	24 hours	
Rat	10-100 mg/kg (intraduodenal)	Pylorus-ligated	Dose-dependent	Not specified	

Table 3: Mean Percentage of Time Intra gastric pH is Above a Certain Threshold

Species	Dosage	pH Threshold	% Time (Treatment)	% Time (Placebo)	Reference
Cat	1.1-1.3 mg/kg (twice daily)	≥ 3	$67.0 \pm 24.0\%$	$9.4 \pm 8.0\%$	
Cat	1.1-1.3 mg/kg (twice daily)	≥ 4	$54.6 \pm 26.4\%$	$7.0 \pm 6.6\%$	
Cat	0.88-1.26 mg/kg (twice daily, fractionated tablet)	≥ 3	$68.4 \pm 35.0\%$	$16.0 \pm 14.2\%$	
Cat	0.88-1.26 mg/kg (twice daily, reformulated paste)	≥ 3	$73.9 \pm 23.2\%$	$16.0 \pm 14.2\%$	
Dog	0.5-1.0 mg/kg (twice daily)	≥ 3	$91.2\% \pm 11.0\%$	$19.7\% \pm 15.5\%$	
Dog	0.5-1.0 mg/kg (twice daily)	≥ 4	$86.9\% \pm 13.7\%$	Not specified	

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of scientific findings. Below are outlines of key experimental protocols used in the cited studies.

Measurement of Gastric Acid Secretion in Horses

Objective: To evaluate the effect of omeprazole on basal and stimulated gastric acid secretion.

Model: Horses with a chronically implanted gastric cannula.

Procedure:

- **Animal Preparation:** Healthy adult horses are surgically fitted with a gastric cannula to allow for direct collection of gastric contents.
- **Acclimatization:** Horses are allowed to recover from surgery and are accustomed to the collection procedures.
- **Baseline Measurement:** Prior to treatment, baseline gastric acid secretion is measured. This involves collecting gastric juice for a set period to determine basal acid output. For stimulated secretion, a secretagogue like pentagastrin is administered intravenously, and gastric contents are collected.
- **Omeprazole Administration:** Omeprazole is administered orally as a paste or via a nasogastric tube.
- **Post-Treatment Measurement:** Gastric acid secretion (both basal and stimulated) is measured at various time points after omeprazole administration (e.g., 5-8 hours and 21-24 hours).
- **Sample Analysis:** The volume of gastric juice is measured, and the acid concentration is determined by titration to calculate the total acid output.
- **Data Analysis:** The percentage inhibition of gastric acid secretion is calculated by comparing the post-treatment values to the baseline values.

Intragastric pH Monitoring in Cats

Objective: To continuously monitor the intragastric pH to assess the efficacy of omeprazole.

Model: Healthy adult domestic shorthair cats.

Procedure:

- **Animal Preparation:** Healthy cats are selected for the study.
- **pH Monitoring System:** A wireless pH monitoring system (e.g., Bravo™ pH Monitoring System) is used. The pH capsule is attached to the gastric mucosa via endoscopy.

- **Treatment Protocol:** A randomized, crossover design is often employed. Cats receive different treatments (placebo, omeprazole at different dosages or formulations) with a washout period between each treatment.
- **Data Collection:** The pH capsule continuously records intragastric pH for a specified period (e.g., 96 hours).
- **Data Analysis:** The data is analyzed to determine the mean percentage of time the intragastric pH is maintained above specific thresholds (e.g., $\text{pH} \geq 3$ and $\text{pH} \geq 4$).

Gastric Acid Secretion Studies in Dogs

Objective: To determine the inhibitory effect of omeprazole on gastric acid secretion.

Model: Dogs with a surgically created gastric fistula or a Heidenhain pouch.

Procedure:

- **Animal Preparation:** Dogs are surgically prepared with a gastric fistula, which allows for the collection of gastric secretions from the main stomach, or a Heidenhain pouch, a vagally denervated portion of the stomach.
- **Stimulation of Acid Secretion:** Gastric acid secretion is stimulated using agents like histamine or pentagastrin.
- **Omeprazole Administration:** Omeprazole is administered intravenously or intraduodenally.
- **Sample Collection:** Gastric juice is collected at regular intervals.
- **Sample Analysis:** The volume and acidity of the gastric juice are measured to calculate the acid output.
- **Data Analysis:** The inhibitory effect of omeprazole is determined by comparing the acid output before and after drug administration.

Gastric Secretion Analysis in Rats

Objective: To evaluate the dose-dependent effect of omeprazole on gastric acid secretion.

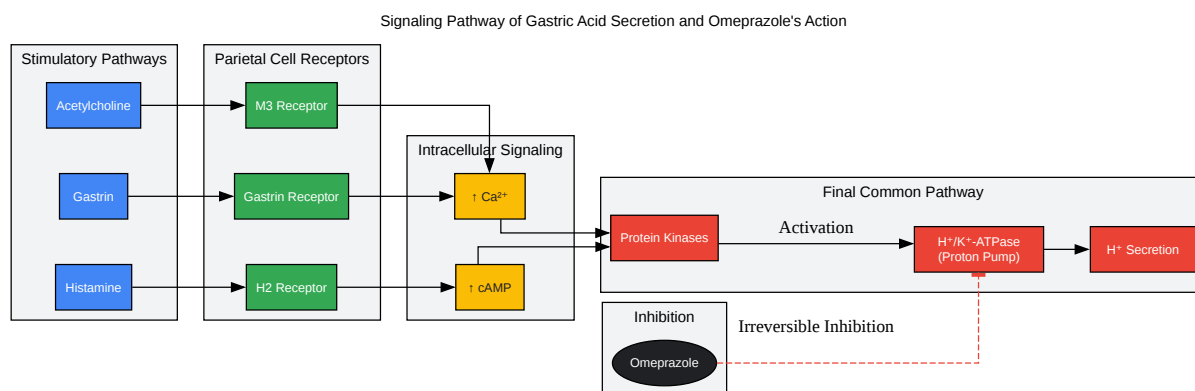
Model: Pylorus-ligated rat model (Shay rat).

Procedure:

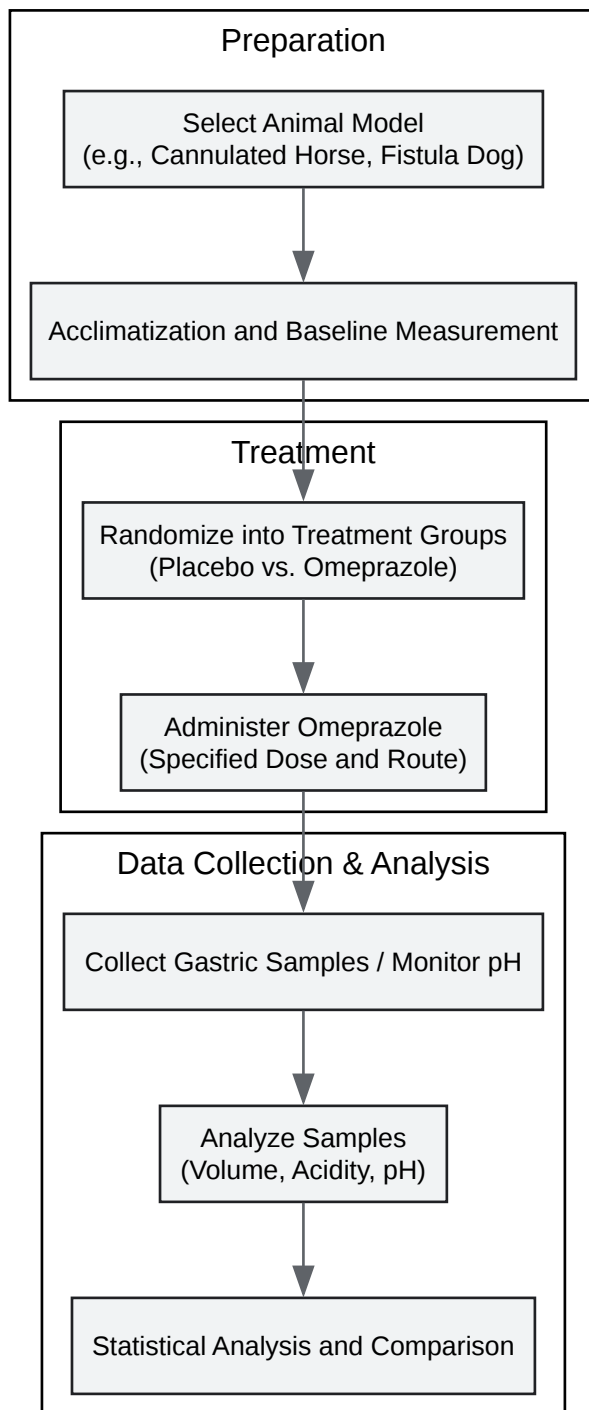
- **Animal Preparation:** Rats are fasted for a specific period (e.g., 24 hours) with free access to water.
- **Surgical Procedure:** Under anesthesia, a midline abdominal incision is made, and the pylorus (the opening from the stomach into the small intestine) is ligated with a suture. This causes the accumulation of gastric secretions in the stomach.
- **Drug Administration:** Omeprazole is administered, typically intraduodenally, immediately after pylorus ligation.
- **Incubation Period:** The rats are kept for a set duration (e.g., 4 hours) after the surgery.
- **Sample Collection:** The rats are euthanized, and the stomach is removed. The gastric contents are collected.
- **Sample Analysis:** The volume of the gastric juice is measured, and the total acidity is determined by titration.
- **Data Analysis:** The inhibitory effect of different doses of omeprazole on gastric secretion volume and acidity is compared to a control group.

Signaling Pathways and Experimental Workflows

Visual representations of the complex biological processes and experimental designs can enhance understanding.



General Experimental Workflow for Assessing Omeprazole's Efficacy



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